

Technical Support Center: (R)-BAY1238097 Off-Target Effects Investigation

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Compound of Interest

Compound Name: (R)-BAY1238097

Cat. No.: B10800627

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For Researchers, Scientists, and Drug Development Professionals

This technical support center provides essential information and guidance for researchers utilizing the BET inhibitor **(R)-BAY1238097**. The following sections offer troubleshooting advice for potential off-target effects, detailed experimental protocols, and a summary of known preclinical and clinical observations.

Frequently Asked Questions (FAQs)

Q1: What is the primary on-target mechanism of action for **(R)-BAY1238097**?

A1: **(R)-BAY1238097** is an inhibitor of the Bromodomain and Extra-Terminal domain (BET) family of proteins. It competitively binds to the acetylated lysine recognition motifs on the bromodomains of BET proteins, preventing their interaction with histones. This action disrupts chromatin remodeling and hinders the expression of certain growth-promoting genes, leading to an inhibition of tumor cell growth.

Q2: What were the observed toxicities in the clinical trial for BAY1238097?

A2: The first-in-human Phase I clinical trial (NCT02369029) for BAY1238097 was prematurely terminated. This was due to the occurrence of dose-limiting toxicities (DLTs) at dose levels below the anticipated therapeutic exposure. The most frequently reported adverse events included nausea, vomiting, headache, back pain, and fatigue.[1] At the 80 mg/week dose, patients experienced grade 3 vomiting, grade 3 headache, and grade 2/3 back pain.[1]

Q3: My experimental results are inconsistent with the expected on-target effects of BET inhibition. What could be the cause?

A3: Inconsistent results could stem from several factors, including off-target effects of **(R)-BAY1238097**, cell-line-specific responses, or experimental variability. Preclinical studies have indicated that BAY1238097 can affect multiple signaling pathways, including NF- κ B, TLR, JAK/STAT, and E2F1-regulated genes, which could contribute to unexpected phenotypes.[2] It is also crucial to ensure consistent experimental conditions, such as cell density, passage number, and reagent quality.

Q4: I am observing significant cytotoxicity in my cell line, even at low concentrations of **(R)-BAY1238097**. How can I troubleshoot this?

A4: High cytotoxicity could be due to on-target effects in a particularly sensitive cell line or off-target toxicities. To investigate this, consider the following:

- Perform a dose-response curve: This will help determine the IC₅₀ for your specific cell line and identify a suitable concentration range for your experiments.
- Use a rescue experiment: If the cytotoxicity is on-target, overexpression of a key downstream target of BET proteins, such as MYC, might rescue the phenotype.
- Investigate apoptosis: Use assays like Annexin V staining to determine if the observed cell death is programmed.
- Consider off-target effects: The compound may be interacting with other cellular targets crucial for cell survival.

Q5: What are the known signaling pathways affected by **(R)-BAY1238097** that could explain unexpected results?

A5: Preclinical research in lymphoma models has shown that **(R)-BAY1238097** influences several key signaling pathways beyond direct MYC regulation. These include the NFκB/TLR and JAK/STAT signaling pathways, as well as genes regulated by the E2F1 transcription factor and those involved in cell cycle control and chromatin structure.^[2] Dysregulation of these pathways could lead to a variety of cellular responses that may not be immediately attributable to BET inhibition alone.

Troubleshooting Guides

Issue 1: Unexpected Phenotype Observed - Potential Off-Target Effect

Symptoms:

- The observed cellular or molecular phenotype is not consistent with the known functions of BET proteins (e.g., unexpected changes in a specific signaling pathway).
- The phenotype is not rescued by overexpression of MYC or other known downstream targets of BET proteins.

Troubleshooting Steps:

- Validate On-Target Engagement:
 - Confirm that **(R)-BAY1238097** is engaging BET proteins in your experimental system. A cellular thermal shift assay (CETSA) can be used to assess target engagement in intact cells.
 - Perform a Western blot to check for downregulation of known BET target proteins, such as c-MYC.^[1]
- Investigate Potential Off-Target Pathways:
 - Based on preclinical data, assess the activation status of key components of the NF-κB and JAK/STAT pathways using Western blotting for phosphorylated proteins (e.g., p-p65, p-STAT3).

- Use a luciferase reporter assay to more directly measure the effect of **(R)-BAY1238097** on NF-κB transcriptional activity.
- Control Experiments:
 - If available, use a structurally related but inactive analogue of **(R)-BAY1238097** as a negative control. A phenotype observed with the active compound but not the inactive analogue is more likely to be on-target.

Issue 2: Discrepancy in Cell Cycle Arrest Data

Symptoms:

- Inconsistent or unexpected results in cell cycle analysis following treatment with **(R)-BAY1238097**. For instance, arrest at a phase other than G1, or no arrest when one is expected.

Troubleshooting Steps:

- Optimize Staining and Acquisition:
 - Ensure proper cell fixation and permeabilization to allow for stoichiometric DNA staining.
 - Include an RNase treatment step to avoid staining of double-stranded RNA.
 - Run samples at a low flow rate on the cytometer to improve data resolution.
- Titrate Compound Concentration and Time Points:
 - **(R)-BAY1238097** has been shown to induce a G1-S block.^[3] However, the optimal concentration and time to observe this effect can be cell-line dependent. Perform a time-course experiment (e.g., 24, 48, 72 hours) with a range of concentrations around the IC50.
- Examine Key Cell Cycle Proteins:
 - Perform Western blot analysis for key regulators of the G1/S transition, such as Cyclin D1, CDK4/6, p21, and p27, to understand the molecular mechanism of the observed cell cycle arrest.

Quantitative Data Summary

Currently, specific quantitative data from broad off-target screening panels (e.g., kinome scans, CEREP safety pharmacology) for **(R)-BAY1238097** are not publicly available. The following table summarizes the known anti-proliferative activity from preclinical studies.

Cell Line Type	Median IC50 (nmol/L)	Reference
Lymphoma-derived cell lines	70 - 208	[2]

Experimental Protocols

Protocol 1: NF-κB Luciferase Reporter Assay

This protocol is designed to assess the effect of **(R)-BAY1238097** on the transcriptional activity of the NF-κB pathway.

Materials:

- HEK293T cells (or other suitable cell line)
- NF-κB luciferase reporter plasmid and a control plasmid (e.g., Renilla luciferase)
- Lipofectamine 2000 or other transfection reagent
- **(R)-BAY1238097**
- TNF-α (or other NF-κB activator)
- Dual-Luciferase Reporter Assay System
- Luminometer

Procedure:

- Transfection: Co-transfect cells with the NF-κB luciferase reporter and control plasmids.
- Treatment: After 24 hours, pre-treat the cells with varying concentrations of **(R)-BAY1238097** or vehicle (DMSO) for 1-2 hours.

- **Stimulation:** Stimulate the cells with TNF- α (e.g., 10 ng/mL) for 6-8 hours to activate the NF- κ B pathway. Include an unstimulated control.
- **Lysis and Measurement:** Lyse the cells and measure the firefly and Renilla luciferase activities using a luminometer according to the manufacturer's protocol.
- **Data Analysis:** Normalize the firefly luciferase activity to the Renilla luciferase activity to control for transfection efficiency. Compare the normalized luciferase activity in treated versus untreated cells.

Protocol 2: Western Blot for JAK/STAT Pathway Activation

This protocol allows for the analysis of the phosphorylation status of key proteins in the JAK/STAT signaling cascade.

Materials:

- Cancer cell line of interest
- **(R)-BAY1238097**
- Appropriate cytokine for stimulation (e.g., IFN- γ or IL-6)
- Lysis buffer with protease and phosphatase inhibitors
- Primary antibodies (e.g., anti-p-STAT3, anti-total-STAT3, anti-p-JAK2, anti-total-JAK2)
- HRP-conjugated secondary antibodies
- Chemiluminescent substrate

Procedure:

- **Cell Treatment:** Seed cells and allow them to adhere. Pre-treat with **(R)-BAY1238097** or vehicle for 1-2 hours.

- Stimulation: Stimulate the cells with the appropriate cytokine for a short period (e.g., 15-30 minutes).
- Cell Lysis: Wash cells with cold PBS and lyse with lysis buffer.
- Protein Quantification: Determine the protein concentration of each lysate.
- SDS-PAGE and Transfer: Separate equal amounts of protein on an SDS-PAGE gel and transfer to a PVDF or nitrocellulose membrane.
- Immunoblotting: Block the membrane and probe with primary antibodies overnight at 4°C. Wash and then incubate with secondary antibodies.
- Detection: Visualize the protein bands using a chemiluminescent substrate and an imaging system.
- Analysis: Quantify band intensities and normalize the phosphorylated protein levels to the total protein levels.

Protocol 3: Cell Cycle Analysis by Flow Cytometry

This protocol details the steps to analyze the cell cycle distribution of cells treated with **(R)-BAY1238097**.

Materials:

- Cells of interest
- **(R)-BAY1238097**
- Cold 70% ethanol
- Propidium Iodide (PI) staining solution (containing RNase)
- Flow cytometer

Procedure:

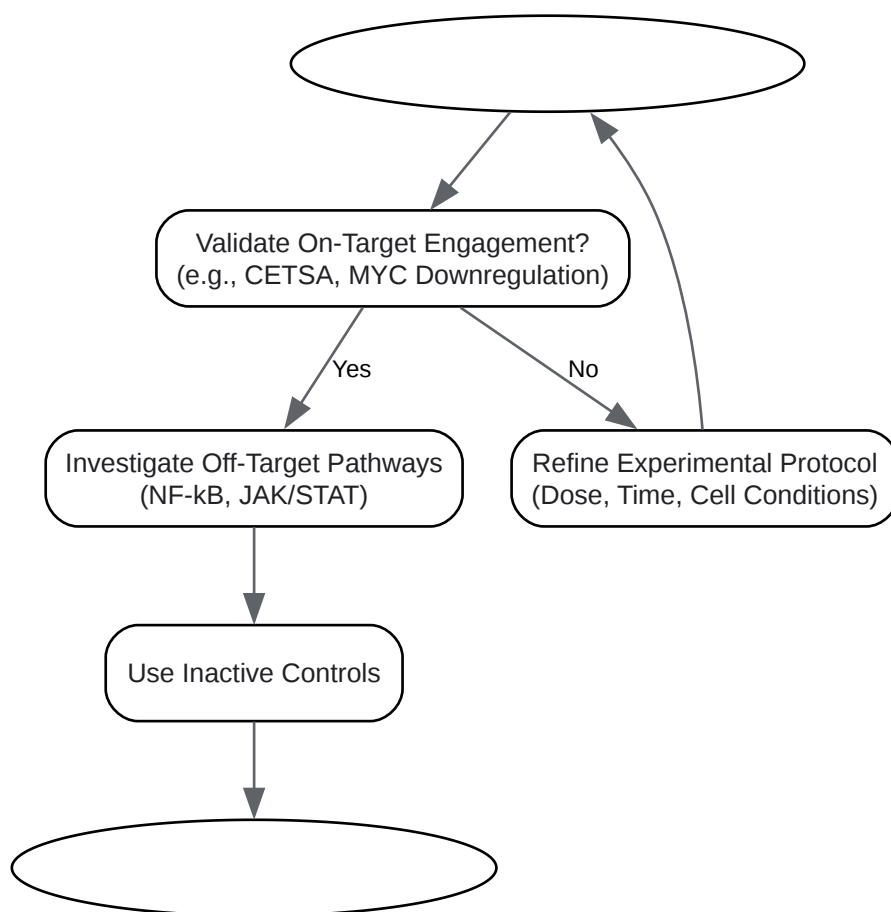
- Cell Treatment: Treat cells with **(R)-BAY1238097** or vehicle for the desired time period (e.g., 24, 48, or 72 hours).
- Harvesting: Harvest both adherent and floating cells and wash with PBS.
- Fixation: Resuspend the cell pellet and fix by dropwise addition of cold 70% ethanol while vortexing gently. Incubate at -20°C for at least 2 hours.
- Staining: Wash the fixed cells with PBS and then resuspend in PI staining solution. Incubate in the dark for 30 minutes at room temperature.
- Flow Cytometry: Analyze the samples on a flow cytometer, acquiring data for at least 10,000 events per sample.
- Data Analysis: Use cell cycle analysis software (e.g., ModFit LT, FlowJo) to model the DNA content histogram and determine the percentage of cells in G1, S, and G2/M phases.

Visualizations



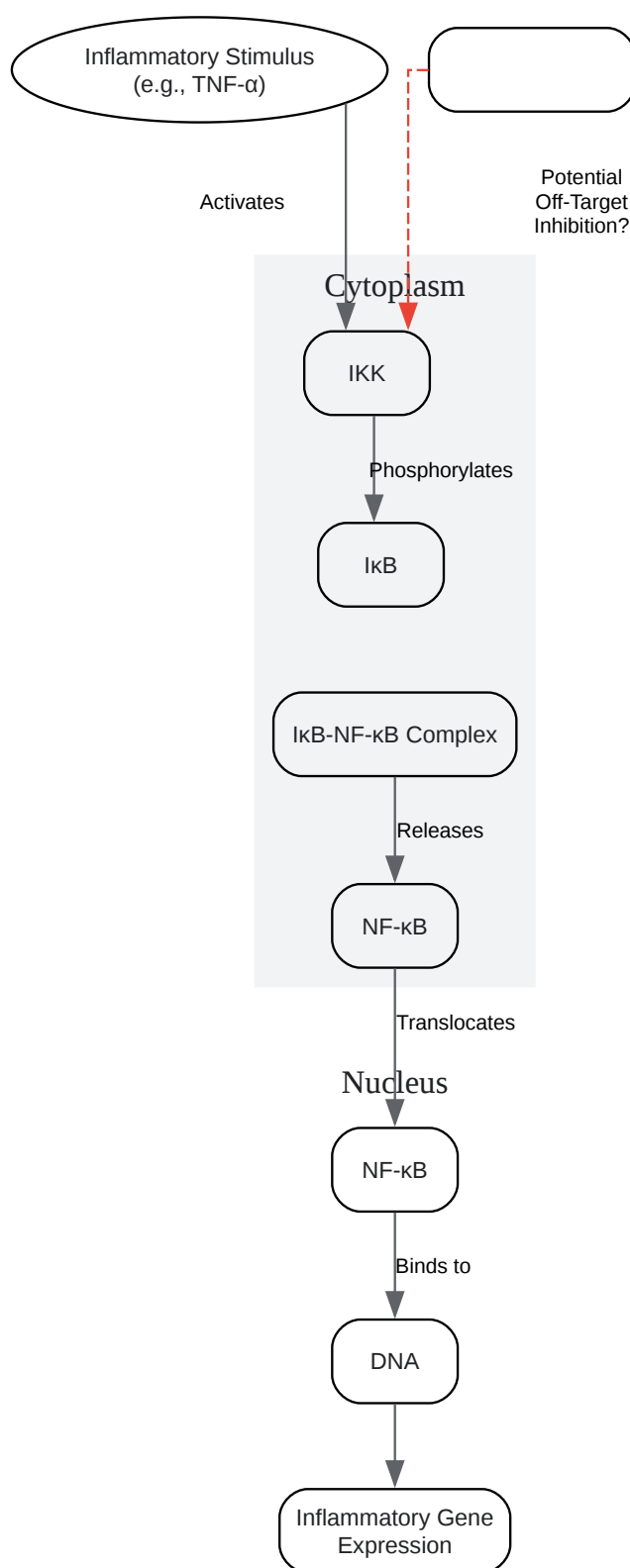
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Caption: On-target mechanism of **(R)-BAY1238097** action.



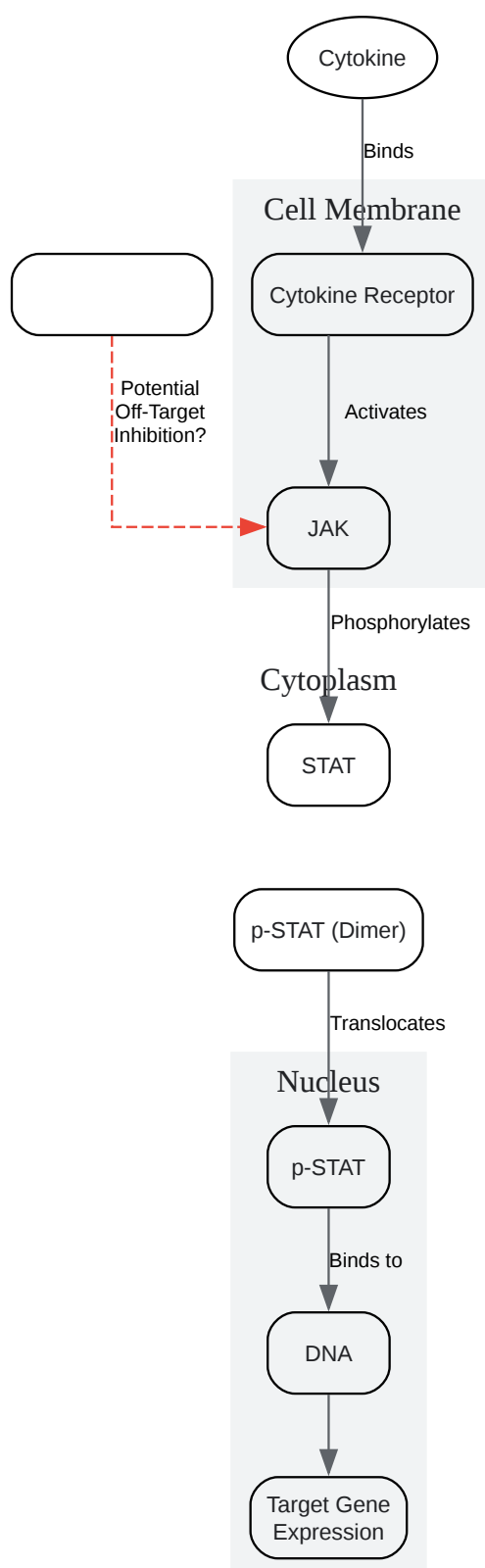
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Caption: Troubleshooting workflow for unexpected results.



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Caption: Potential off-target effect on the NF-κB pathway.



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Caption: Potential off-target effect on the JAK/STAT pathway.

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References

- 1. First-in-human phase I study of the bromodomain and extraterminal motif inhibitor BAY 1238097: emerging pharmacokinetic/pharmacodynamic relationship and early termination due to unexpected toxicity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Preclinical evaluation of the BET bromodomain inhibitor BAY 1238097 for the treatment of lymphoma - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
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